

physical and chemical properties of 2-Chloro-3-nitropyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-3-nitropyridine

Cat. No.: B167233

[Get Quote](#)

An In-depth Technical Guide to **2-Chloro-3-nitropyridine**

Introduction

2-Chloro-3-nitropyridine is a highly functionalized pyridine derivative with the chemical formula $C_5H_3ClN_2O_2$.^[1] It appears as a yellow crystalline solid or powder and is recognized for its role as a versatile intermediate in organic synthesis.^{[1][2][3][4]} Its structure, featuring a pyridine ring substituted with both a chloro and a nitro group, makes it a valuable building block in the pharmaceutical, agrochemical, and dye industries.^{[1][5]} The electron-withdrawing nature of the nitro group significantly influences the reactivity of the chlorine atom, making it susceptible to nucleophilic displacement, which is a cornerstone of its synthetic utility.^[6]

Physical and Chemical Properties

The physical and chemical characteristics of **2-Chloro-3-nitropyridine** are well-documented, providing essential data for its handling, storage, and application in chemical reactions.

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Weight	158.54 g/mol	[2][7][8][9]
Appearance	Yellow crystalline powder	[1][2][3][4]
Melting Point	100-103 °C	[3][7][8][10]
Boiling Point	260.3±20.0 °C (Predicted)	[7]
Flash Point	185 °C / 365 °F	[7][10]
Solubility	Insoluble or sparingly soluble in water.[1][7][11]	Forms needles from H ₂ O.[4][7]
pKa	Data available in IUPAC Digitized pKa Dataset.[9]	

| Log P (Octanol/Water) | 1.312 |[12] |

Table 2: Compound Identification

Identifier	Value	Source(s)
CAS Number	5470-18-8	[1][2][7][10]
IUPAC Name	2-chloro-3-nitropyridine	[3][9]
Synonyms	3-Nitro-2-chloropyridine	[2][9]
Molecular Formula	C ₅ H ₃ ClN ₂ O ₂	[1][3][7][8][9]
InChI Key	UUOLETYDNTVQDY-UHFFFAOYSA-N	[1][3][9]

| Canonical SMILES | C1=CC(=C(N=C1)Cl)--INVALID-LINK--[O-] |[1][9] |

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **2-Chloro-3-nitropyridine**.

Table 3: Spectroscopic Data Summary

Technique	Key Information	Source(s)
^1H NMR	Spectra available. Key shifts reported at 8.644, 8.251, and 7.507 ppm in CDCl_3 .	[9][13]
^{13}C NMR	Spectra available.	[9][13]
Mass Spectrometry (MS)	Molecular ion peak at m/z 158. Other major peaks at m/z 112 and 76.	[9][13][14]
Infrared (IR) Spectroscopy	Conforms to standard spectra. Data available from KBr-Pellet and ATR-Neat techniques.	[3][9][15]

| Raman Spectroscopy | FT-Raman spectra available. [9] |

Reactivity and Chemical Applications

2-Chloro-3-nitropyridine is primarily used as an intermediate in multi-step syntheses.[4] Its reactivity is dominated by the interplay between the pyridine ring, the nitro group, and the chlorine substituent.

- **Nucleophilic Aromatic Substitution (S_NAr):** The chlorine atom at the 2-position is activated by the electron-withdrawing nitro group at the 3-position, making it a good leaving group in nucleophilic substitution reactions.[6] It readily reacts with various nucleophiles such as amines, alcohols, and thiols to form a wide range of substituted pyridine derivatives.[4][6][7]
- **S_N(ANRORC) Mechanism:** The reaction of **2-chloro-3-nitropyridine** with hydroxide ions has been shown to proceed via an Addition of Nucleophile, Ring Opening, and Ring Closure (ANRORC) mechanism, forming intermediates that can be studied by NMR and X-ray crystallography.[16]

- Reduction of the Nitro Group: The nitro group can be reduced to an amino group, providing another site for functionalization.^{[5][6]} This reaction yields 2-chloro-3-aminopyridine, another important intermediate for synthesizing drugs like pirenzepine (an anti-ulcer medication) and diazepine-based anti-AIDS agents.^[5]
- Applications in Synthesis: It serves as a key starting material for agrochemicals and pharmaceuticals.^{[1][5]} For instance, it is used to synthesize 2-anilino-3-nitropyridine derivatives by reacting with substituted anilines, which are precursors to compounds with potential cytotoxic activity.^[5]

Experimental Protocols

Synthesis of 2-Chloro-3-nitropyridine from 3-Nitropyridine-2-carboxylic Acid

This protocol describes a decarboxylative halogenation reaction to produce **2-Chloro-3-nitropyridine**.^{[1][4][7]}

Reagents and Equipment:

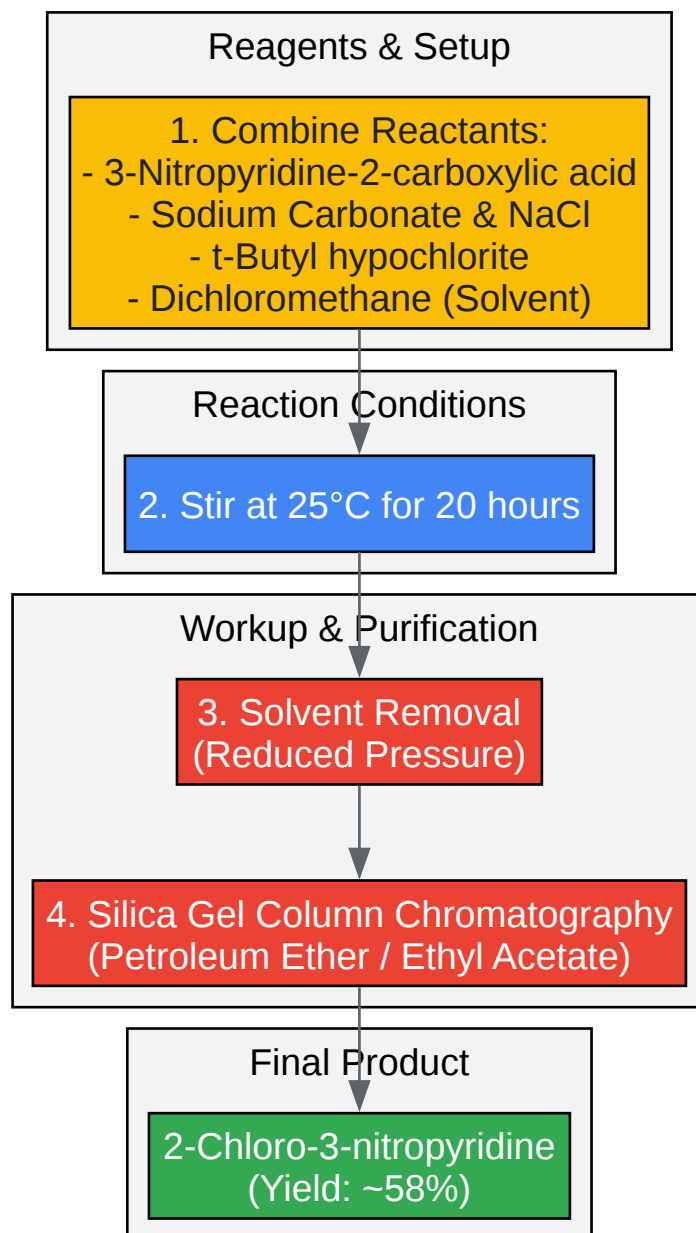
- 3-Nitropyridine-2-carboxylic acid (50.4 mg, 0.3 mmol)
- Sodium carbonate (64.0 mg, 0.6 mmol)
- Sodium chloride (17.6 mg, 0.3 mmol)
- tert-Butyl hypochlorite (32 μ L, 0.3 mmol)
- Dichloromethane (CH_2Cl_2 , 3 mL)
- 25 mL Schlenk reaction flask
- Oil bath
- Rotary evaporator
- Silica gel for column chromatography

- Petroleum ether/ethyl acetate eluent system

Procedure:

- Accurately weigh 3-nitropyridine-2-carboxylic acid, sodium carbonate, sodium chloride, and tert-butyl hypochlorite into a 25 mL Schlenk reaction flask.[\[1\]](#)[\[4\]](#)[\[7\]](#)
- Add 3 mL of dichloromethane to the flask to serve as the solvent.[\[4\]](#)[\[7\]](#)
- Place the reaction mixture in a preheated oil bath at 25 °C.[\[4\]](#)[\[7\]](#)
- Allow the reaction to stir for 20 hours at this temperature.[\[4\]](#)[\[7\]](#)
- Upon completion, remove the solvent by distillation under reduced pressure using a rotary evaporator.[\[4\]](#)[\[7\]](#)
- The resulting crude product is then purified by silica gel column chromatography.[\[4\]](#)[\[7\]](#)
- Elute the column with a petroleum ether/ethyl acetate solvent system to isolate the final product.[\[4\]](#)[\[7\]](#)
- This procedure yields **2-chloro-3-nitropyridine**, with reported yields around 58%.[\[1\]](#)[\[4\]](#)[\[7\]](#)

Workflow for the Synthesis of 2-Chloro-3-nitropyridine

[Click to download full resolution via product page](#)

Caption: Workflow for the Synthesis of **2-Chloro-3-nitropyridine**.

Safety and Handling

2-Chloro-3-nitropyridine is considered a hazardous chemical and requires careful handling.

[10]

Table 4: Safety and Handling Information | Hazard Category | Description | Precautionary Measures | Source(s) | | :--- | :--- | :--- | :--- | | Acute Toxicity | Harmful if swallowed (Oral, Category 4).[10][12] | Do not eat, drink, or smoke when using this product. If swallowed, call a poison center or doctor. Rinse mouth. |[12] | | Skin Irritation | Causes skin irritation (Category 2).[10][12] | Wear protective gloves. Wash skin thoroughly after handling. If on skin, wash with plenty of soap and water. |[10][12] | | Eye Irritation | Causes serious eye irritation (Category 2).[10][12] | Wear eye protection. If in eyes, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. |[10][12] | | Respiratory Irritation | May cause respiratory irritation (STOT SE 3).[10][12] | Avoid breathing dust. Use only outdoors or in a well-ventilated area. If inhaled, remove person to fresh air. |[10][12] | | Storage | Store in a cool, dry, well-ventilated place away from incompatible substances like strong oxidizing agents.[1][7][10] Keep container tightly closed and sealed in dry, room temperature conditions. |[7] | | Incompatibilities | Strong oxidizing agents.[2][10] | | | Decomposition | Hazardous decomposition products include hydrogen chloride, nitrogen oxides, and carbon monoxide.[2] | |

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. 2-Chloro-3-nitropyridine(5470-18-8)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 3. 2-Chloro-3-nitropyridine, 99+% 100 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 4. 2-Chloro-3-nitropyridine | 5470-18-8 [chemicalbook.com]
- 5. Page loading... [guidechem.com]
- 6. nbinno.com [nbinno.com]
- 7. 2-Chloro-3-nitropyridine CAS#: 5470-18-8 [m.chemicalbook.com]

- 8. 5470-18-8 CAS MSDS (2-Chloro-3-nitropyridine) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 9. 2-Chloro-3-nitropyridine | C₅H₃ClN₂O₂ | CID 79613 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. fishersci.com [fishersci.com]
- 11. 2-Chloro-3-nitropyridine | 5470-18-8 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 12. jubilantingrevia.com [jubilantingrevia.com]
- 13. 2-Chloro-3-nitropyridine(5470-18-8) ¹³C NMR spectrum [chemicalbook.com]
- 14. 2-Chloro-3-nitropyridine [webbook.nist.gov]
- 15. 2-Chloro-3-nitropyridine [webbook.nist.gov]
- 16. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [physical and chemical properties of 2-Chloro-3-nitropyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b167233#physical-and-chemical-properties-of-2-chloro-3-nitropyridine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com